

# 4-(Aminomethyl)-3-methylbenzonitrile molecular weight and formula

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## Compound of Interest

Compound Name: 4-(Aminomethyl)-3-methylbenzonitrile

Cat. No.: B1288000

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## Technical Data for 4-(Aminomethyl)-3-methylbenzonitrile

This technical guide provides the molecular formula and molecular weight for **4-(Aminomethyl)-3-methylbenzonitrile**. The information presented is based on the chemical structure derived from its IUPAC name, as this compound is not widely available in commercial chemical databases.

## Chemical Properties

The fundamental molecular properties of **4-(Aminomethyl)-3-methylbenzonitrile** have been calculated and are summarized in the table below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub>
Molecular Weight	146.19 g/mol

## Methodology

Structure Determination and Formula Calculation

The chemical structure of **4-(Aminomethyl)-3-methylbenzonitrile** was deduced from its name:

- Benzonitrile: A benzene ring attached to a cyano ( $-\text{C}\equiv\text{N}$ ) group.
- 3-methyl: A methyl ( $-\text{CH}_3$ ) group at the 3rd position of the benzene ring relative to the cyano group.
- 4-(Aminomethyl): An aminomethyl ( $-\text{CH}_2\text{NH}_2$ ) group at the 4th position of the benzene ring.

Based on this structure, an atom count was performed to determine the molecular formula:

- Carbon (C): 6 in the benzene ring, 1 in the cyano group, 1 in the methyl group, and 1 in the aminomethyl group, for a total of 9.
- Hydrogen (H): 3 on the benzene ring, 3 on the methyl group, and 4 on the aminomethyl group ( $-\text{CH}_2\text{NH}_2$ ), for a total of 10.
- Nitrogen (N): 1 in the cyano group and 1 in the amino group, for a total of 2.

This results in the molecular formula  $\text{C}_9\text{H}_{10}\text{N}_2$ .

### Molecular Weight Calculation

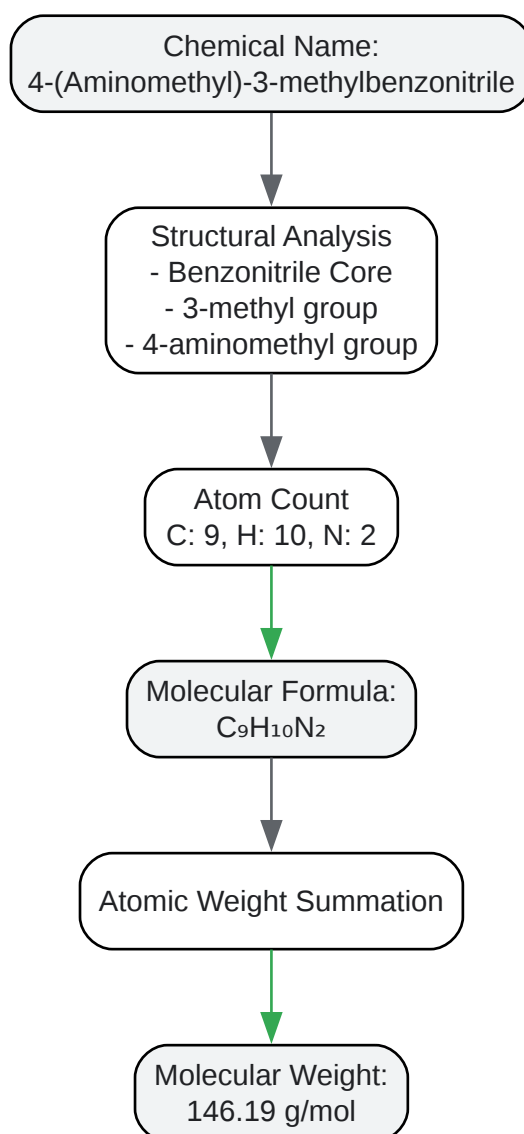
The molecular weight was calculated using the atomic weights of the constituent elements:

- Carbon: 12.011 u
- Hydrogen: 1.008 u
- Nitrogen: 14.007 u

The calculation is as follows:  $(9 \times 12.011) + (10 \times 1.008) + (2 \times 14.007) = 146.193 \text{ g/mol}$ .

## Logical Relationship Diagram

The following diagram illustrates the logical workflow from the chemical name to its molecular properties.



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Caption: Derivation of molecular formula and weight.

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